

Application Note: HPLC Analysis of 5-(Piperazin-1-yl)benzofuran-2-carboxamide

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Compound of Interest

Compound Name: 5-(Piperazin-1-yl)benzofuran-2-carboxamide

Cat. No.: B143904

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Introduction

5-(Piperazin-1-yl)benzofuran-2-carboxamide is a key intermediate in the synthesis of various pharmacologically active compounds, including the antidepressant drug Vilazodone.[1]

Accurate and reliable analytical methods are crucial for quality control during the manufacturing process and for pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) is a robust and widely used technique for the separation, identification, and quantification of such pharmaceutical intermediates and active pharmaceutical ingredients (APIs). This application note provides a detailed protocol for the HPLC analysis of **5-(Piperazin-1-yl)benzofuran-2-carboxamide**.

Physicochemical Properties

A summary of the key physicochemical properties of **5-(Piperazin-1-yl)benzofuran-2-carboxamide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C13H15N3O2	[2]
Molecular Weight	245.28 g/mol	[2]
Appearance	Off-White to Yellow Solid	[3]
IUPAC Name	5-(piperazin-1-yl)-1-benzofuran-2-carboxamide	[2]
CAS Number	183288-46-2	[2][3][4][5]

Experimental Protocols

This section details the recommended HPLC method for the analysis of **5-(Piperazin-1-yl)benzofuran-2-carboxamide**. The method is adapted from established protocols for the structurally related compound, Vilazodone.[6][7][8][9]

Chromatographic Conditions

Parameter	Recommended Condition
HPLC System	Standard HPLC system with a UV detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and Water (50:50 v/v), with pH adjusted to 3.3 with Glacial Acetic Acid.[9]
Flow Rate	1.0 mL/min
Detection Wavelength	240 nm
Injection Volume	20 µL
Column Temperature	Ambient (approximately 25°C)
Run Time	Approximately 10 minutes

Preparation of Standard Solution

- Accurately weigh approximately 10 mg of **5-(Piperazin-1-yl)benzofuran-2-carboxamide** reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Dissolve the standard in the mobile phase and make up the volume to the mark.
- Sonicate for 15 minutes to ensure complete dissolution.
- From this stock solution, prepare a series of working standard solutions by further dilution with the mobile phase to achieve concentrations within the desired calibration range.

Preparation of Sample Solution

- Accurately weigh a portion of the sample containing the equivalent of 10 mg of **5-(Piperazin-1-yl)benzofuran-2-carboxamide**.
- Transfer the sample to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes.
- Allow the solution to cool to room temperature and dilute to the mark with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Data Presentation

The following tables provide expected quantitative data for the HPLC analysis of **5-(Piperazin-1-yl)benzofuran-2-carboxamide**, based on validated methods for the closely related compound Vilazodone. These values should be validated for the specific compound and instrumentation used.

Table 1: Expected Chromatographic Performance

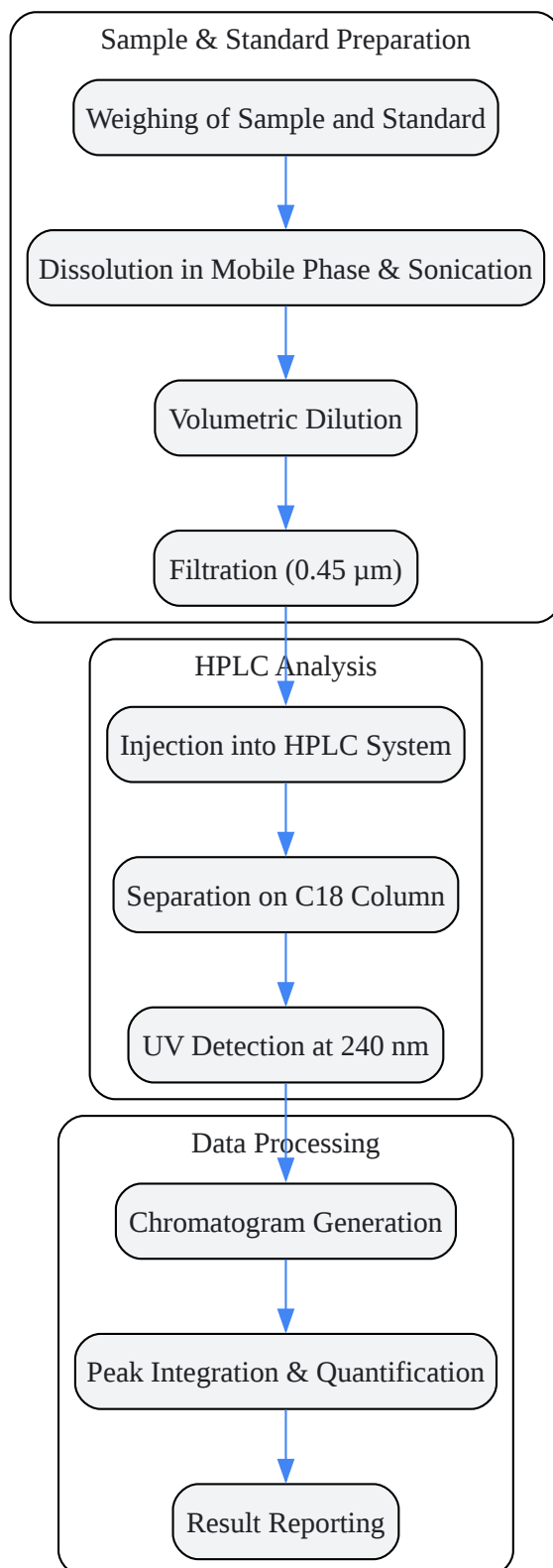
Parameter	Expected Value
Retention Time (min)	~2.3 ^[9]
Linearity Range (µg/mL)	25 - 75 ^[9]
Correlation Coefficient (r ²)	>0.999

Table 2: Expected Method Sensitivity

Parameter	Expected Value (µg/mL)
Limit of Detection (LOD)	~4.78 ^[9]
Limit of Quantitation (LOQ)	~14.48 ^[9]

Visualization

Experimental Workflow

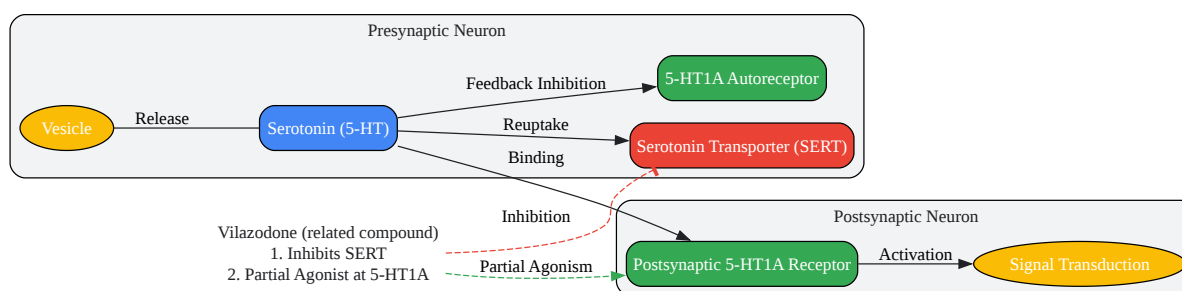


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Caption: Workflow for the HPLC analysis of **5-(Piperazin-1-yl)benzofuran-2-carboxamide**.

Associated Signaling Pathway

5-(Piperazin-1-yl)benzofuran-2-carboxamide is a precursor to Vilazodone, an antidepressant that acts as a selective serotonin reuptake inhibitor (SSRI) and a partial agonist of the 5-HT_{1A} receptor.[6] The following diagram illustrates the simplified serotonergic synapse and the mechanism of action of related compounds.



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Caption: Simplified mechanism of action at the serotonergic synapse for related compounds.

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